

Crystal Structure Analysis of 1-(4-Chlorophenyl)imidazole Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)imidazole

CAS No.: 51581-54-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the crystal structure analysis of **1-(4-chlorophenyl)imidazole** derivatives, a class of compounds with significant interest in pharmaceutical and agrochemical research due to their diverse biological activities. This document details the experimental methodologies for their synthesis and crystallographic analysis, presents key structural data in a comparative format, and visualizes the experimental workflow and molecular interactions that govern their solid-state architecture.

Introduction

Imidazole derivatives substituted with a 4-chlorophenyl group are a focal point of medicinal chemistry, exhibiting a wide spectrum of pharmacological activities, including antifungal, anti-inflammatory, antimicrobial, and anticonvulsant properties.[1] The precise three-dimensional arrangement of atoms and molecules within a crystal, known as the crystal structure, is fundamental to understanding a compound's physicochemical properties, such as solubility, stability, and bioavailability. Furthermore, crystal structure analysis provides invaluable insights

into structure-activity relationships, guiding the rational design of more potent and selective drug candidates. This guide will explore the synthesis, crystallization, and X-ray diffraction analysis of several **1-(4-chlorophenyl)imidazole** derivatives, offering a comprehensive resource for professionals in the field.

Experimental Protocols

The determination of the crystal structure of **1-(4-chlorophenyl)imidazole** derivatives involves a multi-step process encompassing synthesis, purification, crystal growth, and X-ray diffraction analysis.

Synthesis and Purification

The synthesis of these derivatives often involves multi-step reactions. For instance, the synthesis of 4-(2-(4-Chlorophenyl)-4,5-diphenyl-1H-imidazol-1-yl)-2,3-dimethyl-1-phenyl-1,2-dihydropyrazol-5-one involves the reaction of benzil, 4-aminoantipyrine, and 4-chlorobenzaldehyde.[1] Another example, (1E)-1-(4-chlorophenyl)-N-hydroxy-3-(1H-imidazol-1-yl)propan-1-imine, is synthesized through a multi-step process involving a Mannich-type reaction followed by oximation.[2]

Following synthesis, purification is critical to obtain high-quality crystals. Common purification techniques include:

- **Recrystallization:** This is a widely used method for purifying solid compounds. The crude product is dissolved in a suitable solvent or solvent mixture at an elevated temperature, and then allowed to cool slowly, leading to the formation of pure crystals.[3] The choice of solvent is crucial; an ideal solvent will dissolve the compound sparingly at room temperature but completely at its boiling point.[3]
- **Column Chromatography:** This technique is employed to separate the desired compound from impurities based on their differential adsorption to a stationary phase, typically silica gel. [3]

Single Crystal Growth

Growing single crystals of sufficient size and quality is often the most challenging step. A common and effective method is slow evaporation of a saturated solution of the purified

compound in an appropriate solvent.^[1] Patience is key, as rapid evaporation can lead to the formation of polycrystalline material unsuitable for single-crystal X-ray diffraction.

X-ray Diffraction Analysis

Single-crystal X-ray diffraction is the definitive method for determining the molecular and crystal structure of a compound. The process involves the following key steps:

- **Crystal Mounting:** A suitable single crystal is mounted on a goniometer head.
- **Data Collection:** The crystal is irradiated with a monochromatic X-ray beam, and the diffraction pattern is collected using a detector, such as a CCD area detector.^[1]^[4] Data is typically collected at a controlled temperature, often 293(2) K.^[1]
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The crystal structure is then solved using direct methods and refined using full-matrix least-squares procedures.^[1] Software packages such as SHELXS97 and SHELXL97 are commonly used for this purpose.^[1]

Quantitative Crystallographic Data

The following tables summarize the crystallographic data for several **1-(4-chlorophenyl)imidazole** derivatives, allowing for easy comparison of their structural parameters.

Table 1: Crystallographic Data and Refinement Details

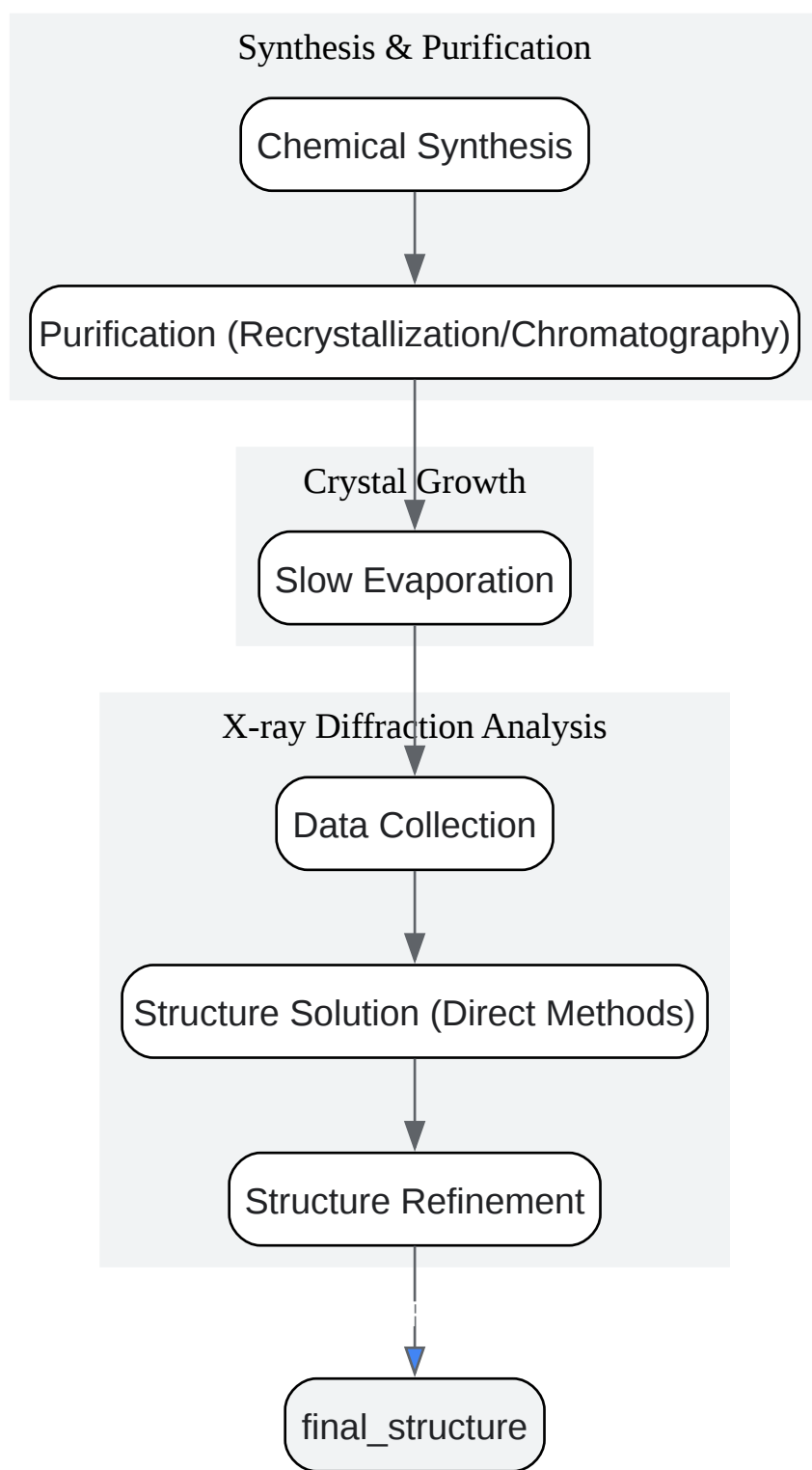
Parameter	(1E)-1-(4-chlorophenyl)-N-hydroxy-3-(1H-imidazol-1-yl)propan-1-imine[2]	4-(2-(4-Chlorophenyl)-4,5-diphenyl-1H-imidazol-1-yl)-2,3-dimethyl-1-phenyl-1,2-dihydropyrazol-5-one[1]	2-(4-chlorophenyl)-1,4,5-triphenyl-(1H)-imidazole[5]
Chemical Formula	C12H12ClN3O	C32H25ClN4O	C27H19N2Cl
Formula Weight	249.70	517.02	406.89
Crystal System	Monoclinic	Monoclinic	Triclinic
Space Group	P21/c	P21/c	P-1
a (Å)	13.4292(3)	7.7847(7)	10.2102(3)
b (Å)	8.8343(2)	17.5077(14)	10.3193(4)
c (Å)	11.1797(3)	19.8332(19)	11.2040(4)
α (°)	90	90	83.116(3)
β (°)	108.873(2)	92.783(8)	86.022(3)
γ (°)	90	90	66.348(3)
Volume (Å ³)	1255.5(5)	2701.3(4)	1073.23(6)
Z	4	4	2
Final R-factor	Not explicitly stated	0.085	0.0406

Table 2: Selected Dihedral Angles (°)

Compound	Rings Involved	Dihedral Angle (°)
4-(2-(4-Chlorophenyl)-4,5-diphenyl-1H-imidazol-1-yl)-2,3-dimethyl-1-phenyl-1,2-dihydropyrazol-5-one[1]	Chlorophenyl ring and Imidazole ring	40.65
Chlorophenyl ring and Pyrazole ring	84.03	
Phenyl ring A and Imidazole ring	72.36	
Phenyl ring B and Imidazole ring	11.26	
Pyrazole ring and Imidazole ring	89.46	

Visualization of Workflows and Interactions

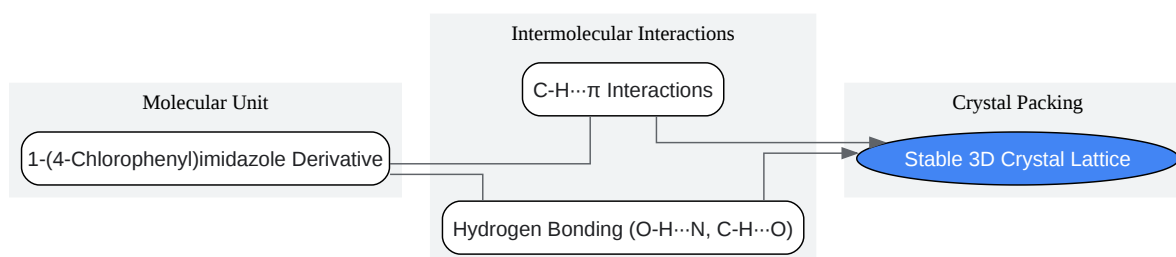
Visual diagrams are essential for comprehending complex experimental processes and the intricate network of interactions within a crystal lattice.



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Experimental Workflow for Crystal Structure Analysis

The stability of the crystal lattice is dictated by a network of non-covalent interactions. Understanding these interactions is crucial for predicting and engineering the solid-state properties of pharmaceutical compounds.



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Key Intermolecular Interactions Stabilizing the Crystal Structure

Conclusion

The crystal structure analysis of **1-(4-chlorophenyl)imidazole** derivatives provides fundamental knowledge that underpins drug development efforts. The detailed experimental protocols and compiled crystallographic data presented in this guide serve as a valuable resource for researchers in the field. The visualization of the experimental workflow and the key intermolecular interactions offers a clear and concise summary of the critical aspects of solid-state characterization. A thorough understanding of the crystal structure is indispensable for the rational design of new imidazole-based therapeutic agents with improved efficacy and physicochemical properties. The crystal structures of these derivatives are often stabilized by a network of intermolecular hydrogen bonds, such as O-H...N and C-H...O, as well as C-H... π interactions, which dictate the overall crystal packing.^{[1][2][4][5]}

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References

- [1. Bot Verification \[rasayanjournal.co.in\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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